

Technical Support Center: Minimizing Exposure Risks of 1,4-Dichlorobenzene

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Compound of Interest

Compound Name: 1,4-Dichlorobenzene

Cat. No.: B7767911

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in minimizing exposure risks associated with **1,4-Dichlorobenzene**.

Frequently Asked Questions (FAQs)

Q1: What is **1,4-Dichlorobenzene** and what are its primary hazards?

A1: **1,4-Dichlorobenzene** (p-DCB) is a colorless to white crystalline solid with a characteristic mothball-like odor.^{[1][2]} It is a volatile substance that sublimates at room temperature.^{[3][4]} The primary hazards associated with **1,4-Dichlorobenzene** include:

- **Health Hazards:** It can be harmful if inhaled, ingested, or absorbed through the skin.^[1] Acute exposure can cause irritation to the eyes, nose, and throat, as well as headaches and dizziness. Chronic exposure may lead to damage of the liver, kidneys, and central nervous system.
- **Carcinogenicity:** The United States Department of Health and Human Services (DHHS) and the International Agency for Research on Cancer (IARC) have determined that p-DCB may reasonably be anticipated to be a carcinogen. It has been shown to cause kidney and liver cancer in animals.
- **Flammability:** It is a combustible solid, and its dust can form explosive mixtures with air. When heated to decomposition, it can produce toxic hydrogen chloride gas.

Q2: What are the occupational exposure limits for **1,4-Dichlorobenzene**?

A2: Several organizations have established occupational exposure limits for **1,4-Dichlorobenzene** to protect workers. These limits are summarized in the table below. It is crucial to note that NIOSH recommends limiting exposure to the lowest feasible concentration due to its carcinogenic potential.

Q3: What are the signs and symptoms of exposure to **1,4-Dichlorobenzene**?

A3: Symptoms of acute exposure can include irritation of the eyes, nose, and throat, coughing, wheezing, headaches, dizziness, and nausea. High-level acute exposure may also lead to difficulty breathing and an upset stomach. Chronic exposure can result in skin blotches and anemia. If you experience any of these symptoms, move to fresh air immediately and seek medical attention.

Q4: What personal protective equipment (PPE) should be used when handling **1,4-Dichlorobenzene**?

A4: Appropriate PPE is essential to minimize exposure. This includes:

- **Gloves:** Wear protective gloves made of materials like neoprene, nitrile, or PVC.
- **Eye Protection:** Chemical safety goggles are necessary to prevent eye contact.
- **Respiratory Protection:** A NIOSH-approved respirator with an appropriate filter for organic vapors should be used, especially when ventilation is inadequate.
- **Protective Clothing:** Wear a lab coat or other protective clothing to prevent skin contact.

Troubleshooting Guides

Scenario 1: I can smell a strong mothball-like odor in the laboratory.

- **Problem:** This indicates the presence of **1,4-Dichlorobenzene** vapor in the air, potentially at a concentration that could be hazardous. The odor threshold for **1,4-Dichlorobenzene** can vary and may not be a reliable indicator of a safe concentration.
- **Solution:**

- Evacuate: Immediately leave the affected area.
- Ventilate: Increase ventilation in the area if it is safe to do so.
- Assess the Source: From a safe location, try to identify the source of the vapor. It could be an open container, a spill, or inadequate storage.
- Wear PPE: Before re-entering the area, ensure you are wearing the appropriate respiratory protection and other PPE.
- Clean-up: If there is a spill, follow the established spill cleanup procedures.

Scenario 2: I have spilled a small amount of solid **1,4-Dichlorobenzene** on the benchtop.

- Problem: A spill of solid **1,4-Dichlorobenzene** can lead to inhalation of its vapor and dust, as well as potential skin contact.
- Solution:
 - Alert Others: Inform your colleagues and the lab supervisor about the spill.
 - Secure the Area: Cordon off the spill area to prevent others from being exposed.
 - Wear PPE: Put on your gloves, safety goggles, and respirator.
 - Clean-up:
 - Gently sweep or scoop the solid material into a labeled, sealed waste container. Avoid creating dust.
 - Dampening the material with water may help to reduce dust generation.
 - Use a vacuum cleaner equipped with a HEPA filter if available.
 - Decontaminate: Wipe the spill area with a suitable solvent (e.g., soap and water) and dry it thoroughly.

- **Dispose of Waste:** Dispose of the waste and contaminated cleaning materials as hazardous waste according to your institution's guidelines.

Scenario 3: My skin has come into contact with **1,4-Dichlorobenzene**.

- **Problem:** Skin contact can lead to irritation and absorption of the chemical.
- **Solution:**
 - **Remove Contaminated Clothing:** Immediately take off any clothing that has come into contact with the chemical.
 - **Wash the Affected Area:** Wash the skin thoroughly with soap and running water for at least 15 minutes.
 - **Seek Medical Attention:** If irritation persists or you feel unwell, seek medical advice.

Data Presentation

Table 1: Occupational Exposure Limits and Physical Properties of **1,4-Dichlorobenzene**

Parameter	Value	Reference
Occupational Exposure Limits		
OSHA PEL (8-hr TWA)	75 ppm	
ACGIH TLV (8-hr TWA)	10 ppm	
NIOSH REL	Lowest Feasible Concentration	
NIOSH IDLH	150 ppm	
Physical Properties		
Appearance	Colorless to white crystalline solid	
Odor	Mothball-like	
Molecular Formula	C ₆ H ₄ Cl ₂	
Molar Mass	147.00 g/mol	
Melting Point	53.5 °C (128.3 °F)	
Boiling Point	174 °C (345 °F)	
Vapor Pressure	1.3 mmHg (20 °C)	
Solubility in Water	10.5 mg/100 mL (20 °C)	

Experimental Protocols

Protocol: Safe Weighing and Handling of Solid **1,4-Dichlorobenzene**

This protocol outlines the steps for safely weighing and handling solid **1,4-Dichlorobenzene** to minimize exposure.

1. Preparation:

- Ensure that the work area is in a certified chemical fume hood.
- Verify that the fume hood is functioning correctly.

- Gather all necessary materials: **1,4-Dichlorobenzene**, a tared weighing vessel, a spatula, and a labeled waste container.
- Put on all required PPE: lab coat, chemical-resistant gloves (nitrile or neoprene), and chemical safety goggles. If the risk of aerosolization is high, a respirator should be worn.

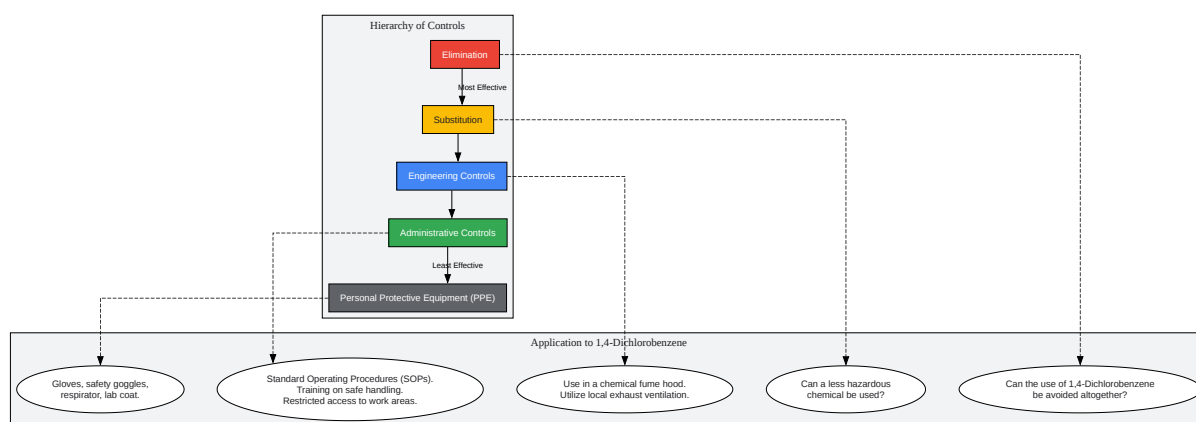
2. Weighing Procedure:

- Place the analytical balance inside the chemical fume hood.
- Keep the container of **1,4-Dichlorobenzene** closed until you are ready to weigh.
- Open the container and carefully transfer the desired amount of the solid to the tared weighing vessel using a clean spatula.
- Avoid generating dust. If any dust is created, do not blow it away; gently wipe it with a damp cloth and dispose of the cloth in the hazardous waste container.
- Once the desired amount is weighed, securely close the **1,4-Dichlorobenzene** container.

3. Post-Weighing and Cleanup:

- Clean the spatula and any other contaminated utensils with an appropriate solvent inside the fume hood.
- Wipe down the work surface inside the fume hood.
- Dispose of any contaminated materials (e.g., weighing paper, wipes) in the designated hazardous waste container.
- Remove your gloves and wash your hands thoroughly with soap and water.

Mandatory Visualization



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Caption: Workflow for minimizing chemical exposure using the hierarchy of controls.

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